

# Measuring Lp-PLA2 activity after SB-435495 treatment

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## Compound of Interest

Compound Name: SB-435495

Cat. No.: B1250935

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## Application Note and Protocol

Topic: Measuring Lipoprotein-Associated Phospholipase A2 (Lp-PLA2) Activity after **SB-435495** Treatment

Audience: Researchers, scientists, and drug development professionals.

## Introduction

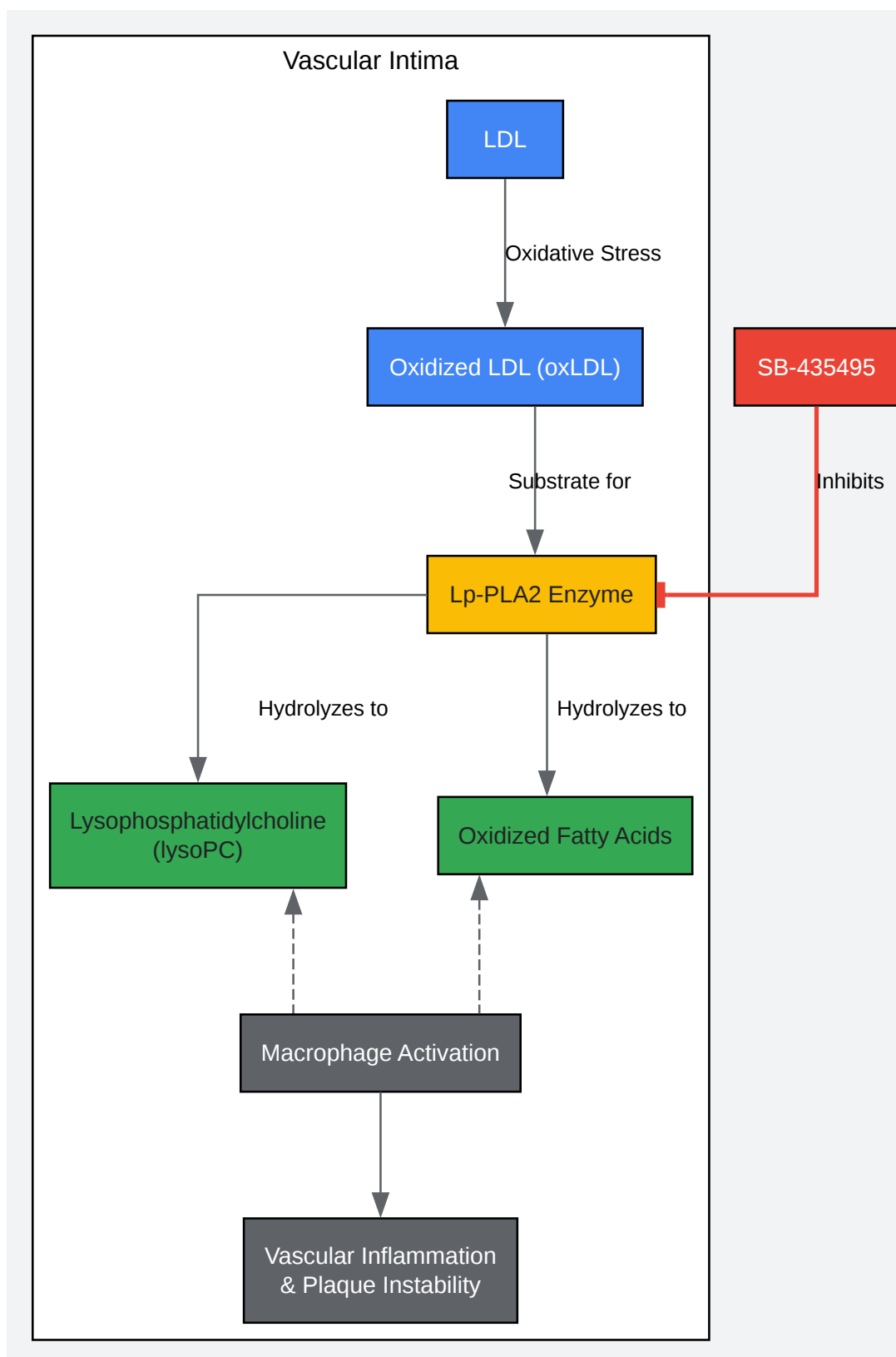
Lipoprotein-associated phospholipase A2 (Lp-PLA2), also known as platelet-activating factor acetylhydrolase (PAF-AH), is a key enzyme in the inflammatory processes associated with atherosclerosis.[1][2] Produced primarily by inflammatory cells like macrophages, Lp-PLA2 circulates in the bloodstream mainly bound to low-density lipoprotein (LDL) particles.[1][3] It hydrolyzes oxidized phospholipids within LDL, generating pro-inflammatory products such as lysophosphatidylcholine (lysoPC) and oxidized non-esterified fatty acids.[3][4][5] These products contribute to endothelial dysfunction and the formation of unstable, rupture-prone atherosclerotic plaques.[5][6] Elevated Lp-PLA2 activity is recognized as an independent risk factor for coronary heart disease (CHD) and stroke.[7][8]

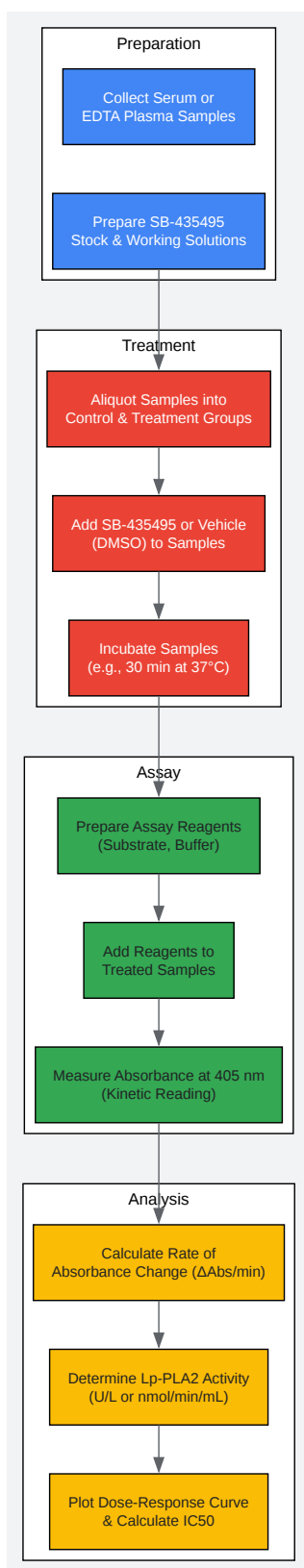
**SB-435495** is a potent, selective, and reversible non-covalent inhibitor of the Lp-PLA2 enzyme, with a reported IC<sub>50</sub> of 0.06 nM.[9][10] Its high potency makes it a valuable tool for studying the role of Lp-PLA2 in disease models and for evaluating the therapeutic potential of Lp-PLA2 inhibition. This application note provides a detailed protocol for treating biological samples with

**SB-435495** and subsequently measuring the residual Lp-PLA2 activity using a colorimetric enzymatic assay.

## Lp-PLA2 Signaling Pathway and Inhibition

Lp-PLA2 acts on oxidized LDL (oxLDL) in the vascular wall, initiating a cascade that promotes vascular inflammation. By inhibiting Lp-PLA2, **SB-435495** blocks the production of key inflammatory mediators, thereby reducing the progression of atherosclerosis.





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